Analytical methods for 3-Bromo-N-ethyl-4-fluorobenzamide characterization.

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Compound of Interest

Compound Name:	*3-Bromo-N-ethyl-4-fluorobenzamide*
CAS No.:	*1065073-98-4*
Cat. No.:	*B1602848*

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Executive Summary

3-Bromo-N-ethyl-4-fluorobenzamide is a critical pharmacophore scaffold, frequently utilized in Fragment-Based Drug Discovery (FBDD) for histone deacetylase (HDAC) inhibitors and kinase modulators. Its structural integrity relies on three distinct chemical features: the halogenated aromatic core (Br, F), the amide linker, and the N-ethyl tail.

This Application Note provides a validated analytical framework for researchers. Unlike generic protocols, this guide addresses the specific challenges of this molecule: identifying regioisomers in halogenated systems, quantifying hydrolytic degradation, and confirming the bromine isotopic signature.

Structural Confirmation Strategy (Spectroscopy)

The characterization logic relies on a "Triangulation Method" where Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared Spectroscopy (IR) cross-validate the structure.

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A. Mass Spectrometry: The Bromine Fingerprint

The most definitive identification feature for this molecule is the isotopic abundance of Bromine (

Br and

Br).[1][2]

- Mechanism: Bromine exists naturally as a 1:1 ratio of

  Br (50.69%) and

  Br (49.31%).
- Observation: In the Mass Spectrum (ESI+), the molecular ion (

) will not appear as a single peak. Instead, you will observe a "doublet" pattern separated by 2 mass units with nearly identical intensity.[2]
  - Peak 1 (

    ~246): Contains

    Br.
  - Peak 2 (

    ~248): Contains

    Br.
- Validation Check: If the intensity ratio deviates significantly from 1:1, or if the separation is not exactly 2.0 u, the sample is contaminated or is not a mono-brominated species.

B. F NMR: The Fluorine Probe

Fluorine-19 is 100% naturally abundant and highly sensitive.[3]

- Chemical Shift: Expect a signal in the range of -100 to -120 ppm (relative to CFCl

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).

- Coupling Logic:
  - Proton-Coupled: The signal will appear as a multiplet (dd or ddd) due to coupling with the aromatic protons at positions 5 and 6 (

    and

).
  - Proton-Decoupled: Collapses to a singlet.
- Why this matters: This distinguishes the 4-fluoro isomer from potential 2-fluoro or 3-fluoro regioisomers, which would exhibit distinct chemical shifts and coupling constants due to different electronic environments.

C. Infrared Spectroscopy (FT-IR)

- Amide I Band (C=O[4] Stretch): 1630–1680 cm

  . (Lower frequency than ketones due to resonance).
- Amide II Band (N-H Bend): 1520–1570 cm

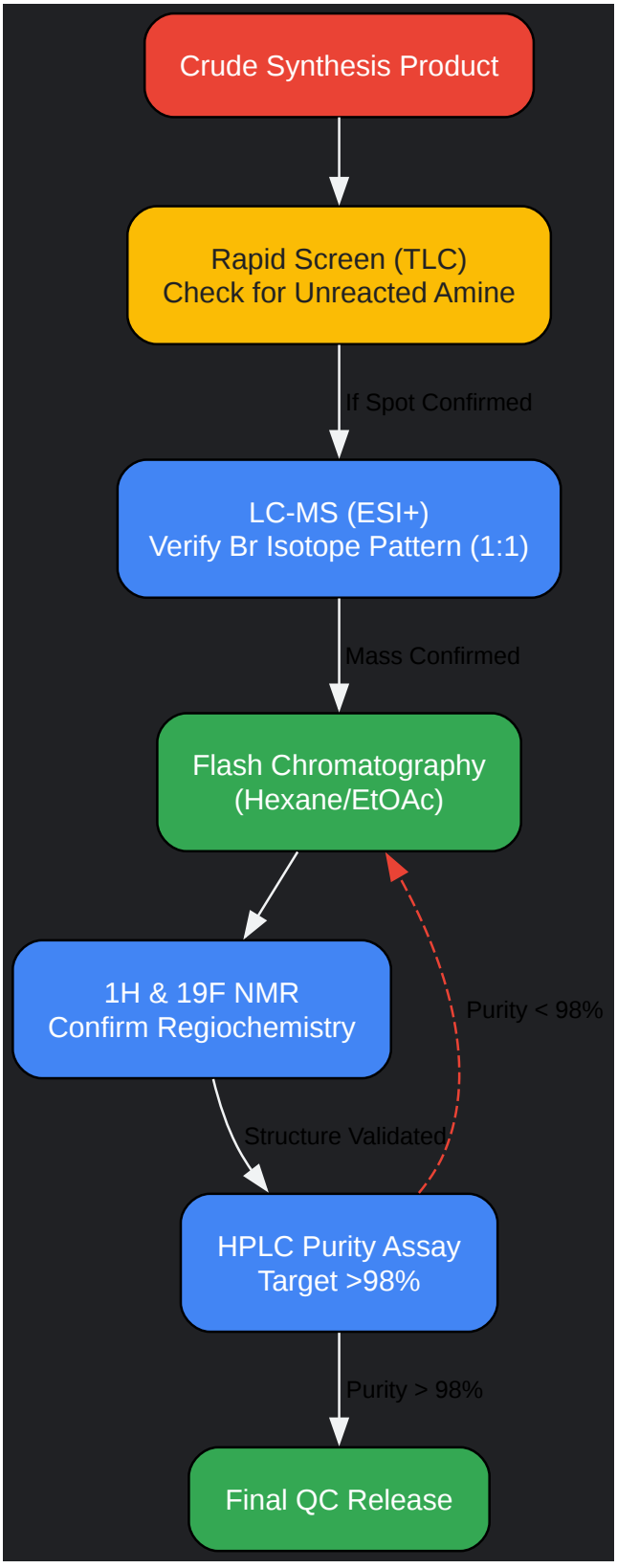
  .
- C-F Stretch: 1200–1250 cm

  (Strong).

Analytical Workflow Visualization

The following diagram outlines the logical flow for characterizing the crude synthesis product through to the final Quality Control (QC) release.

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Caption: Logical workflow for the isolation and validation of **3-Bromo-N-ethyl-4-fluorobenzamide**.

Quantitative Purity Protocol (HPLC-UV)

For drug development applications, purity must be quantified using High-Performance Liquid Chromatography (HPLC).

Challenge: Benzamides are neutral to weakly basic. The primary impurity is often the hydrolysis product (3-bromo-4-fluorobenzoic acid), which is acidic. Solution: Use an acidic mobile phase to suppress the ionization of the acid impurity, ensuring it interacts with the C18 column and resolves from the main peak.

Protocol: Reverse-Phase Gradient Method

Parameter	Setting / Specification	Rationale
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm	Standard stationary phase for hydrophobic aromatics.
Mobile Phase A	Water + 0.1% Formic Acid	Acidic pH (~2.7) keeps acidic impurities protonated (retained).
Mobile Phase B	Acetonitrile (ACN)	Strong organic modifier for elution.
Flow Rate	1.0 mL/min	Standard backpressure management.
Detection	UV @ 254 nm	Aromatic ring absorption maximum.
Temperature	30°C	Maintains reproducible retention times.
Injection Vol	5-10 µL	Avoid overloading (broadening).

Gradient Table:

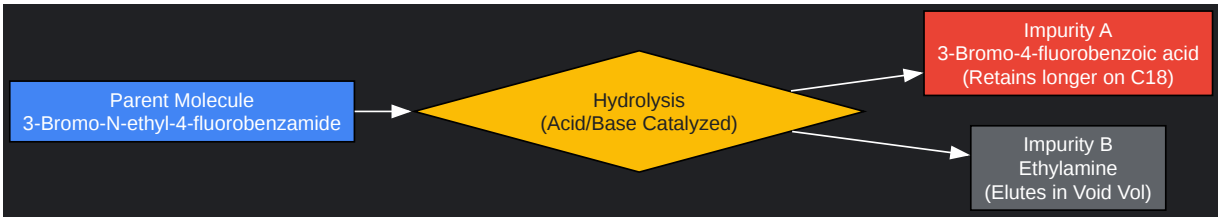
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- 0.0 min: 90% A / 10% B
- 10.0 min: 10% A / 90% B (Linear Ramp)
- 12.0 min: 10% A / 90% B (Hold)
- 12.1 min: 90% A / 10% B (Re-equilibration)

Impurity Profiling & Degradation Logic

Understanding the stability profile is required for storage and handling. The amide bond is susceptible to hydrolysis under extreme pH or enzymatic conditions.

Degradation Pathway Diagram



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Caption: Primary degradation pathway via amide hydrolysis yielding benzoic acid and ethylamine.

Diagnostic Check: If an unknown peak appears after the main peak in the HPLC method described above, it is likely the Benzoic Acid derivative. In an acidic mobile phase, the free acid is protonated (neutral) and more hydrophobic than the amide parent, leading to longer retention.

References

- Silverstein, R. M., et al.Spectrometric Identification of Organic Compounds.
- National Institute of Standards and Technology (NIST).Benzamide IR Spectrum. Available at: [Link] (Reference for general benzamide amide I/II band assignments).

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- Chemistry Steps.Isotopes in Mass Spectrometry (Br/Cl Patterns). Available at: [Link] (Detailed explanation of the 1:1 Bromine doublet).
- University of California, Santa Barbara (UCSB).19F NMR Chemical Shifts Table. Available at: [Link] (General reference for aromatic fluorine shifts).
- International Conference on Harmonisation (ICH).Q2(R1) Validation of Analytical Procedures. (Guideline for establishing the HPLC purity limits).

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